

Application Notes and Protocols: Assessing T-cell Proliferation with AR-C117977

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Compound of Interest

Compound Name: AR-C117977

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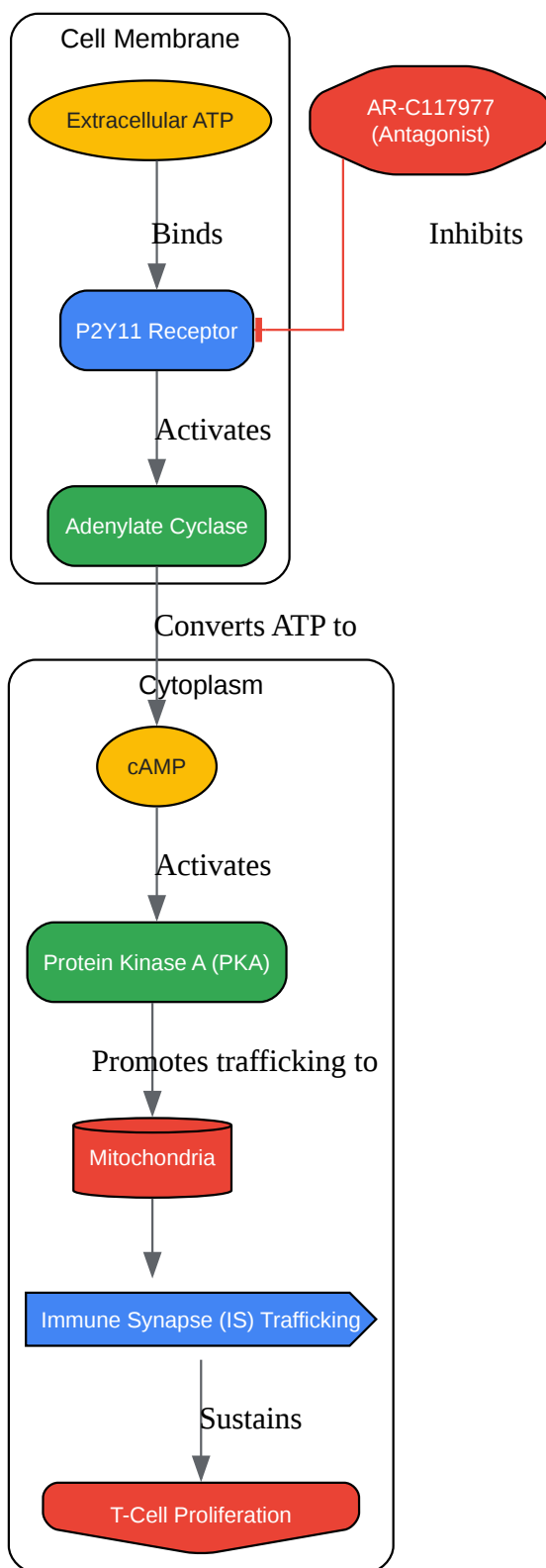
Introduction

T-cell proliferation is a cornerstone of the adaptive immune response, crucial for clearing infections and mediating anti-tumor immunity. The purinergic receptor P2Y11, a G-protein coupled receptor activated by extracellular ATP, has emerged as a key regulator of T-cell activation and function. Upon activation, the P2Y11 receptor couples to G α s proteins, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of protein kinase A (PKA) signaling. This pathway is integral for directing mitochondrial trafficking to the immune synapse, a critical step for sustained T-cell activation and proliferation.

AR-C117977 is a potent and selective antagonist of the P2Y11 receptor. By blocking the binding of ATP to P2Y11, **AR-C117977** is expected to inhibit the downstream signaling cascade, thereby affecting T-cell proliferation and effector functions. These application notes provide a detailed methodology for assessing the impact of **AR-C117977** on T-cell proliferation, activation, and cytokine production.

P2Y11 Signaling Pathway in T-Cells

The following diagram illustrates the signaling cascade initiated by ATP binding to the P2Y11 receptor on T-cells and the point of inhibition by **AR-C117977**.



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P2Y11 receptor signaling pathway in T-cells.

Experimental Workflow

The general workflow for assessing the effect of **AR-C117977** on T-cell proliferation is outlined below.



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